

Application Notes and Protocols for Colon-Targeted Delivery of Diloxanide Furoate

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Compound of Interest

Compound Name: *Diloxanide furoate*

Cat. No.: *B1670643*

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Introduction

Diloxanide furoate is a luminal amebicide highly effective for the treatment of intestinal amoebiasis caused by *Entamoeba histolytica*.^[1] It acts primarily within the bowel lumen to destroy trophozoites of *E. histolytica*.^[2] For local action in the treatment of colonic pathologies like amoebiasis, a targeted drug delivery approach is highly desirable.^[3] Colon-specific drug delivery systems (CDDS) are designed to protect the drug during its transit through the stomach and small intestine and to ensure its release specifically in the colon.^[3] This approach increases the drug concentration at the site of action, potentially reducing the required dose, minimizing systemic side effects, and improving therapeutic outcomes.^{[3][4]}

This document provides detailed application notes and protocols for the formulation and evaluation of **Diloxanide furoate** for colon-targeted delivery, intended for researchers, scientists, and drug development professionals.

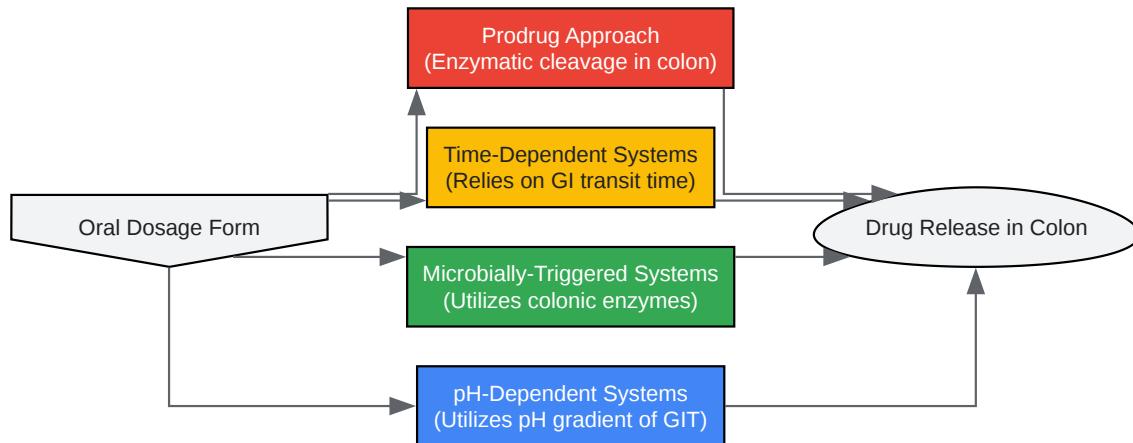
Physicochemical Properties of Diloxanide Furoate

Understanding the physicochemical properties of **Diloxanide furoate** is essential for designing an effective drug delivery system. Key properties are summarized in the table below.

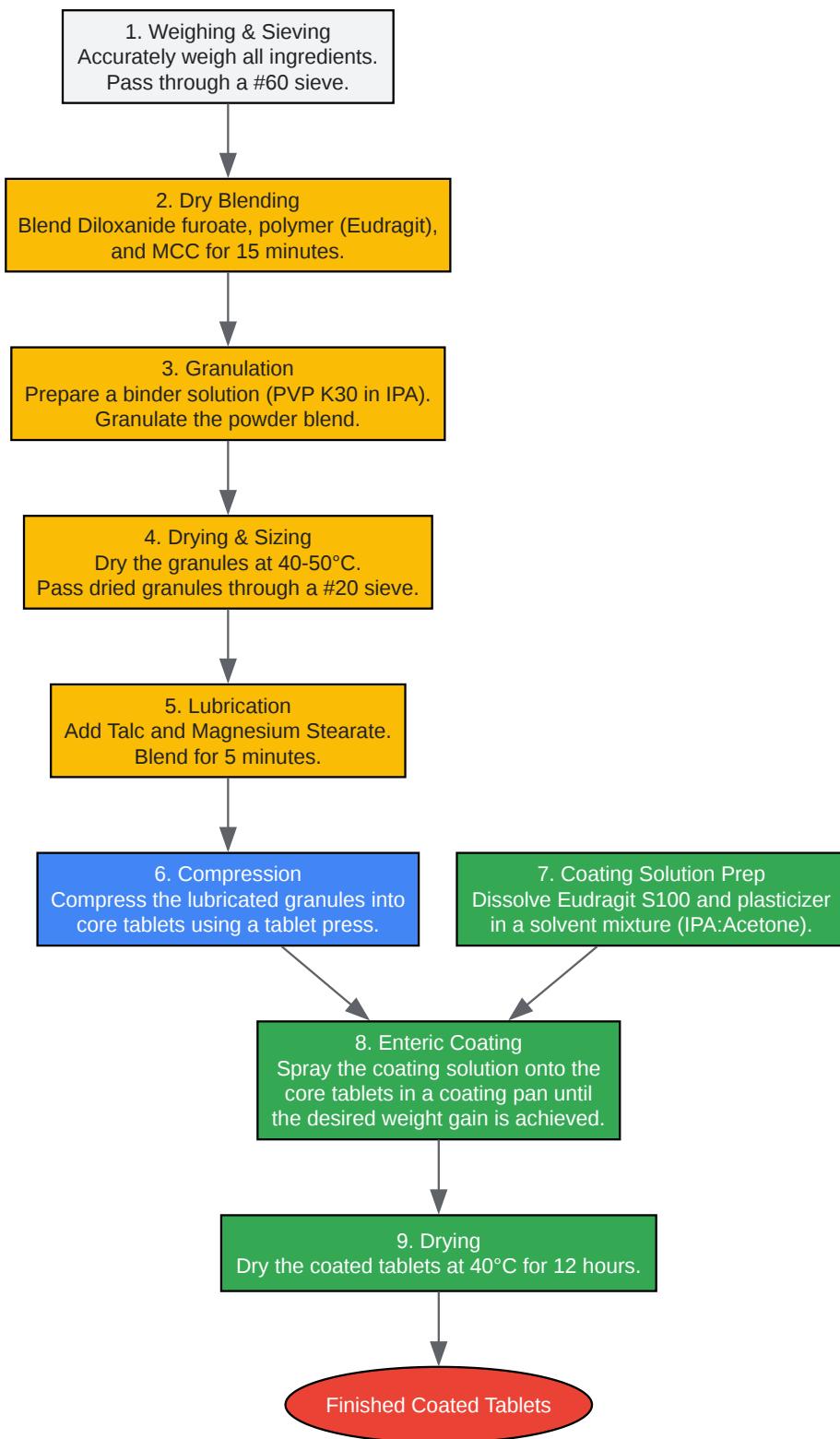
Property	Value	References
Chemical Name	4-(2,2-dichloro-N-methylacetamido)phenyl furan-2-carboxylate	[5]
Molecular Formula	C ₁₄ H ₁₁ Cl ₂ NO ₄	[2][5][6]
Molecular Weight	328.15 g/mol	[2][5][6]
Appearance	White or almost white crystalline powder	[7]
Melting Point	111-116 °C	[7][8]
Solubility	Very slightly soluble in water; Soluble in chloroform and methanol	[6][7]
UV Absorption Max (λ _{max})	260-262 nm (in aqueous solution)	[7]
Log P (theoretical)	1.42	[7]
Pharmacological Action	Luminal Amebicide, Prodrug	[2]

Strategies for Colon-Targeted Drug Delivery

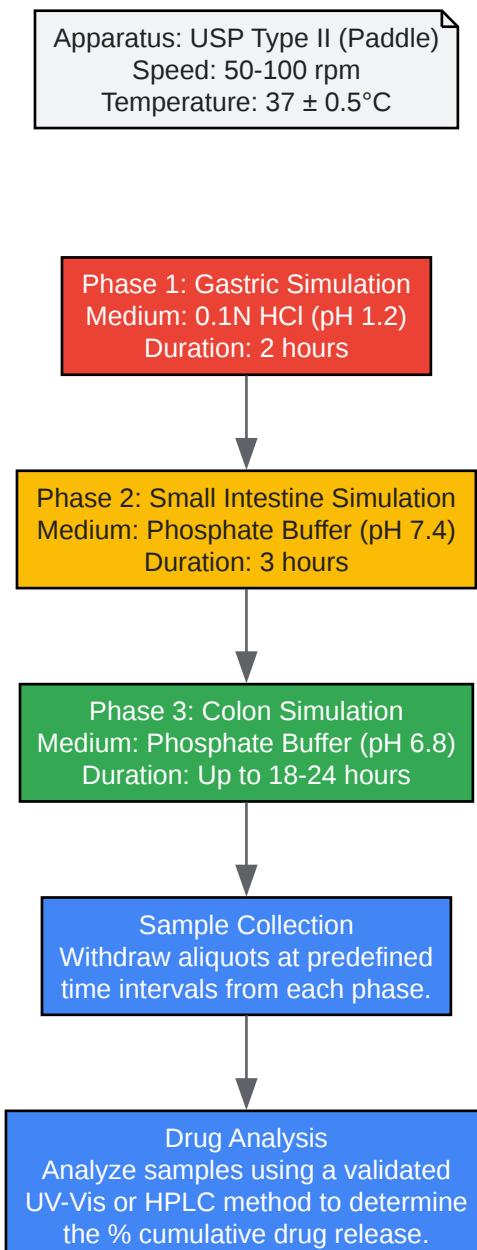
Several primary strategies can be employed to target drug release to the colon. These approaches exploit the unique physiological environment of the colon, such as its pH, transit time, and resident microflora.[3]



Primary Strategies for Colon-Targeted Drug Delivery



Workflow for pH-Dependent Coated Tablet Formulation



In Vitro Dissolution Testing Workflow for Colon-Targeted Tablets

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- To cite this document: BenchChem. [Application Notes and Protocols for Colon-Targeted Delivery of Diloxanide Furoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670643#formulating-diloxanide-furoate-for-colon-targeted-drug-delivery]

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